

Spectroscopic Profile of 7-Methoxy-2-methylquinoline: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Methoxy-2-methylquinoline

CAS No.: 19490-87-0

Cat. No.: B100065

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This technical guide provides a comprehensive overview of the spectroscopic data for **7-Methoxy-2-methylquinoline**, a heterocyclic compound of interest to researchers in medicinal chemistry and materials science. This document outlines the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with detailed experimental protocols for their acquisition. The information presented herein is intended to serve as a valuable resource for scientists engaged in the synthesis, characterization, and application of quinoline derivatives.

Spectroscopic Data Summary

The following tables summarize the anticipated quantitative spectroscopic data for **7-Methoxy-2-methylquinoline**. These values are based on the analysis of structurally similar compounds and established principles of spectroscopic interpretation for aromatic and heterocyclic molecules.

Table 1: Predicted ^1H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Assignment
~ 8.0 - 7.8	d	H-4
~ 7.7 - 7.5	d	H-5
~ 7.4 - 7.2	d	H-3
~ 7.1 - 6.9	dd	H-6
~ 7.0 - 6.8	d	H-8
~ 3.9	s	-OCH ₃
~ 2.7	s	-CH ₃

d: doublet, dd: doublet of doublets, s: singlet

Table 2: Predicted ¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
~ 160 - 158	C-7
~ 159 - 157	C-2
~ 148 - 146	C-8a
~ 137 - 135	C-4
~ 129 - 127	C-5
~ 125 - 123	C-4a
~ 122 - 120	C-3
~ 120 - 118	C-6
~ 107 - 105	C-8
~ 56 - 54	-OCH ₃
~ 25 - 23	-CH ₃

Table 3: Predicted Infrared (IR) Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100-3000	Medium	Aromatic C-H Stretch
2970-2850	Medium	Aliphatic C-H Stretch (-CH ₃ , -OCH ₃)
1620-1580	Strong	C=C Aromatic Ring Stretch
1500-1400	Strong	C=C Aromatic Ring Stretch
1260-1200	Strong	Aryl-O Stretch (asymmetric)
1050-1000	Medium	Aryl-O Stretch (symmetric)
900-675	Strong	C-H Out-of-plane Bending

Table 4: Predicted Mass Spectrometry (MS) Data

m/z	Relative Abundance	Assignment
173.08	High	[M] ⁺ (Molecular Ion)
174.09	High	[M+H] ⁺ (In ESI-MS)
158.06	Medium	[M-CH ₃] ⁺
144.06	Medium	[M-CHO] ⁺ from methoxy group
130.06	Medium	[M-CH ₃ -CO] ⁺

Experimental Protocols

The following are detailed methodologies for the key spectroscopic analyses. These represent general procedures that are widely applicable to the characterization of quinoline derivatives.[\[1\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Approximately 5-10 mg of **7-Methoxy-2-methylquinoline** is dissolved in 0.6-0.7 mL of a deuterated solvent, such as chloroform-d (CDCl₃) or dimethyl sulfoxide-d₆ (DMSO-d₆), in a clean, dry NMR tube.[\[1\]](#) Tetramethylsilane (TMS) is typically added as an internal standard for chemical shift referencing (0.00 ppm).[\[1\]](#)

- **^1H NMR Spectrum Acquisition:** A standard single-pulse experiment is performed on a 400 MHz or higher field NMR spectrometer. Key acquisition parameters include a spectral width of 0-12 ppm, an acquisition time of 3-4 seconds, a relaxation delay of 1-2 seconds, and an appropriate number of scans (typically 16-64) to achieve a good signal-to-noise ratio.^[1]
- **^{13}C NMR Spectrum Acquisition:** A proton-decoupled pulse sequence is commonly used to obtain the ^{13}C NMR spectrum, which simplifies the spectrum by removing C-H coupling. Due to the low natural abundance of ^{13}C , a greater number of scans (typically 1024 or more) and a longer relaxation delay (2-5 seconds) are required.^[1]
- **Data Processing:** The acquired free induction decay (FID) is processed using Fourier transformation. The resulting spectrum is then phased and baseline corrected. Chemical shifts are referenced to the internal standard (TMS).^[1]

Infrared (IR) Spectroscopy

- **Sample Preparation:** For a solid sample, a small amount of **7-Methoxy-2-methylquinoline** is finely ground with dry potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a thin film can be cast from a volatile solvent onto a salt plate (e.g., NaCl or KBr). For liquid samples, a drop can be placed between two salt plates.
- **Data Acquisition:** The IR spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer. The spectrum is typically scanned over the mid-infrared range of 4000-400 cm^{-1} . A background spectrum of the empty sample holder (or KBr pellet without the sample) is recorded and automatically subtracted from the sample spectrum.
- **Data Analysis:** The positions of the absorption bands (in cm^{-1}) and their relative intensities are analyzed to identify the functional groups present in the molecule. Characteristic aromatic C-H stretches are expected in the 3100-3000 cm^{-1} region, while C-C stretching vibrations within the aromatic ring typically appear in the 1600-1400 cm^{-1} range.^{[2][3][4][5]}

Mass Spectrometry (MS)

- **Sample Introduction and Ionization:** The sample is introduced into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS). Electron Ionization (EI) is a common method for GC-MS, where high-energy electrons bombard the sample molecules, causing ionization and fragmentation.

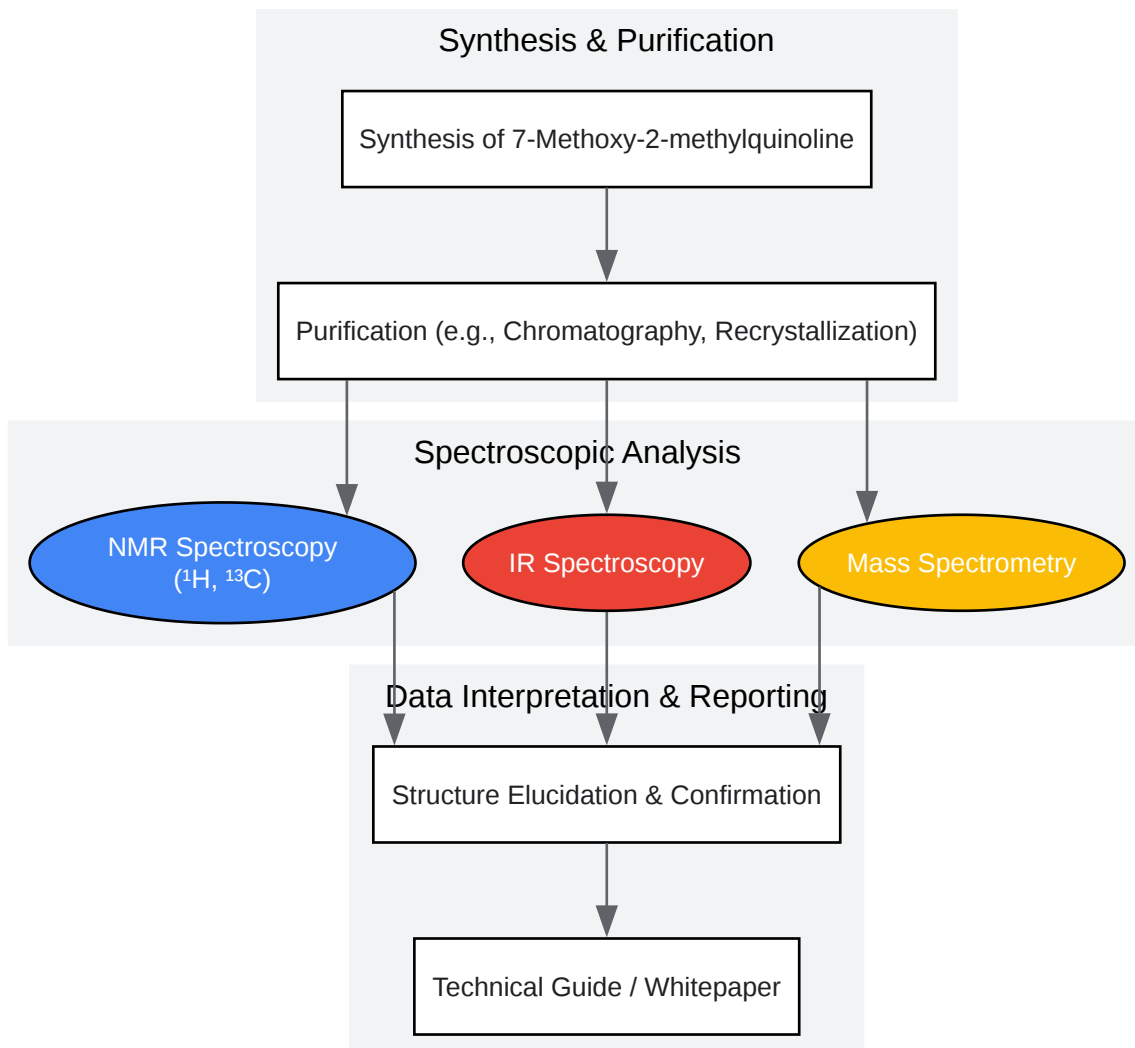
For LC-MS, Electrospray Ionization (ESI) is frequently used, which is a softer ionization technique that often results in a prominent protonated molecular ion peak ($[M+H]^+$).^[6]

- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- **Detection and Data Representation:** The separated ions are detected, and the data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z . The molecular weight is determined from the molecular ion peak, and the fragmentation pattern provides valuable information about the molecule's structure.^[6]

Visualization of Analytical Workflow

The following diagram illustrates a typical workflow for the spectroscopic characterization of a synthesized organic compound like **7-Methoxy-2-methylquinoline**.

Workflow for Spectroscopic Analysis



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Workflow for Spectroscopic Analysis of 7-Methoxy-2-methylquinoline.

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